

# Essential Safety and Logistics for Handling PGN-9856

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## Compound of Interest

Compound Name: PGN-9856

Cat. No.: B11932338

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This document provides critical safety and logistical guidance for the handling, use, and disposal of **PGN-9856**, a potent and selective prostaglandin EP2 receptor agonist. Adherence to these procedures is essential to ensure a safe laboratory environment and maintain the integrity of your research.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **PGN-9856**. The following equipment must be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

## Operational Plan: Safe Handling and Storage

Proper handling and storage are crucial for maintaining the stability and activity of **PGN-9856**.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (863704-91-0) on the label match your order.

Storage:

**PGN-9856** is a solid powder and should be stored under specific conditions to ensure its stability.<sup>[1]</sup>

Storage Condition	Duration
Solid Powder at -20°C	12 months
Solid Powder at 4°C	6 months
In Solvent at -80°C	6 months
In Solvent at -20°C	1 month

Preparation of Solutions:

- **PGN-9856** is soluble in DMSO (10 mM).
- When preparing solutions, work in a well-ventilated area or a chemical fume hood.
- Use appropriate volumetric glassware and ensure accurate measurements.

## Disposal Plan

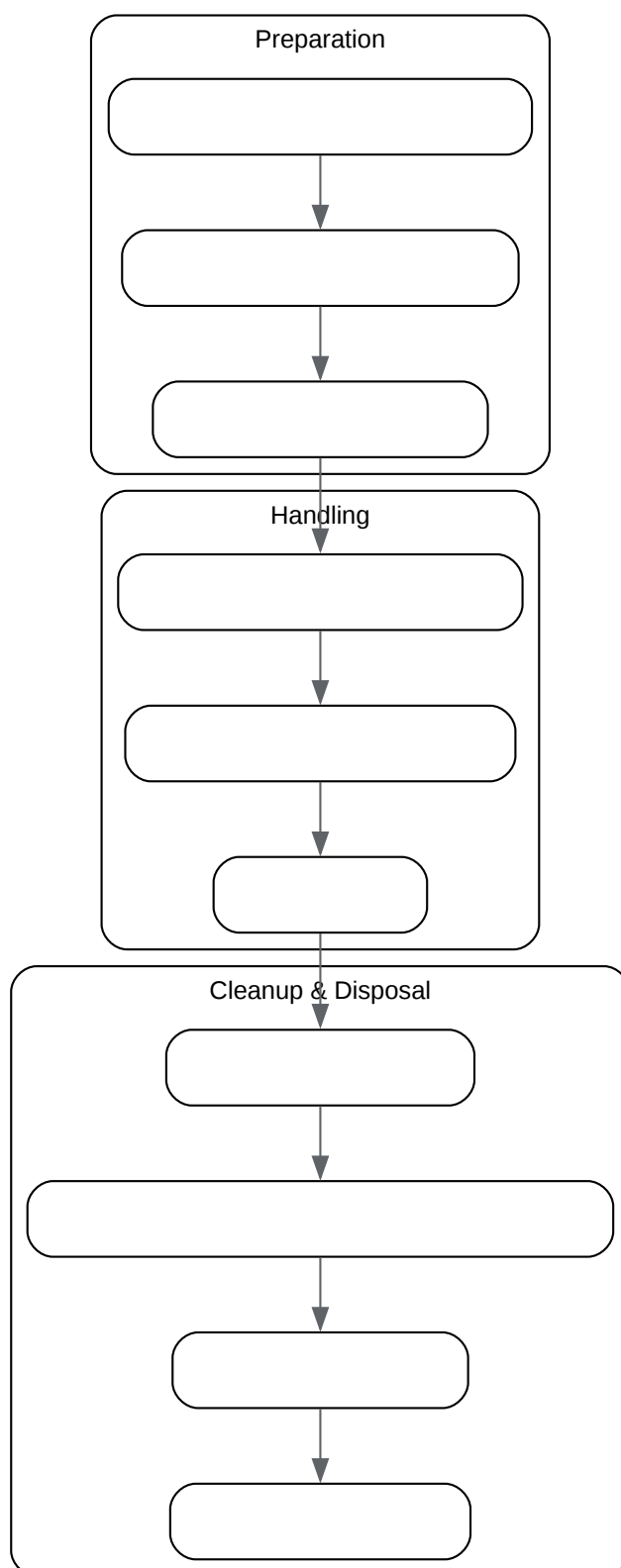
All waste materials contaminated with **PGN-9856** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect any unused solid **PGN-9856** and contaminated disposable items (e.g., weigh boats, pipette tips) in a designated, sealed container labeled as hazardous waste.
- Liquid Waste: Collect solutions containing **PGN-9856** in a sealed, labeled hazardous waste container.

- Disposal: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's environmental health and safety (EHS) department for specific guidance.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **PGN-9856** in a laboratory setting.



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Caption: Workflow for Safe Handling of **PGN-9856**.

## Physicochemical Properties

The following table summarizes key physicochemical properties of **PGN-9856**.

Property	Value
Molecular Weight	383.35 g/mol
Chemical Formula	C <sub>21</sub> H <sub>15</sub> F <sub>2</sub> NO <sub>4</sub>
Appearance	Solid Powder
CAS Number	863704-91-0
Solubility	10 mM in DMSO

## Biological Activity

**PGN-9856** is a selective and high-affinity ligand at the EP2 receptor, with a pKi of  $\geq 8.3$ .<sup>[2]</sup> It acts as a potent non-prostanoid EP2 receptor agonist with a pEC<sub>50</sub> of  $\geq 8.5$ .<sup>[2]</sup> Research has indicated its potential anti-inflammatory and anti-glaucoma activities.<sup>[2]</sup>

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## References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
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